

An In-depth Technical Guide to N-Isopropyl 4-bromo-3-methoxybenzamide

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Compound of Interest

Compound Name: *N-Isopropyl 4-bromo-3-methoxybenzamide*

CAS No.: 1072944-42-3

Cat. No.: B1503557

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **N-Isopropyl 4-bromo-3-methoxybenzamide**, a substituted benzamide of interest in synthetic and medicinal chemistry. While this compound is available commercially as a research chemical, detailed scientific literature regarding its synthesis, characterization, and biological activity is not extensively published. This guide, therefore, consolidates available data, proposes a scientifically grounded synthetic protocol, and outlines the expected analytical characterization based on established principles of organic chemistry. The aim is to furnish researchers with a foundational understanding of this molecule, thereby facilitating its potential application in drug discovery and development.

Introduction

N-substituted benzamides are a prominent class of compounds in medicinal chemistry, exhibiting a wide array of biological activities. The structural motif of a substituted benzene ring

linked to an amide group provides a versatile scaffold for molecular design and optimization. The specific compound, **N-Isopropyl 4-bromo-3-methoxybenzamide**, incorporates several key functional groups: a bromine atom, a methoxy group, and an isopropyl amide. These features offer potential for diverse chemical modifications and interactions with biological targets. The bromine atom can serve as a handle for cross-coupling reactions, the methoxy group can influence electronic properties and metabolic stability, and the isopropyl amide can participate in hydrogen bonding and affect lipophilicity. This guide will delve into the fundamental properties, a proposed synthetic route, and analytical considerations for this compound.

Physicochemical Properties

The fundamental physicochemical properties of **N-Isopropyl 4-bromo-3-methoxybenzamide** are summarized in the table below. It is important to note that while the molecular formula and weight are well-established, other physical properties such as melting point and solubility are not readily available in published literature and would require experimental determination.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₄ BrNO ₂	
Molecular Weight	272.14 g/mol	
CAS Number	1072944-42-3	
Appearance	Not specified (likely a solid)	-
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

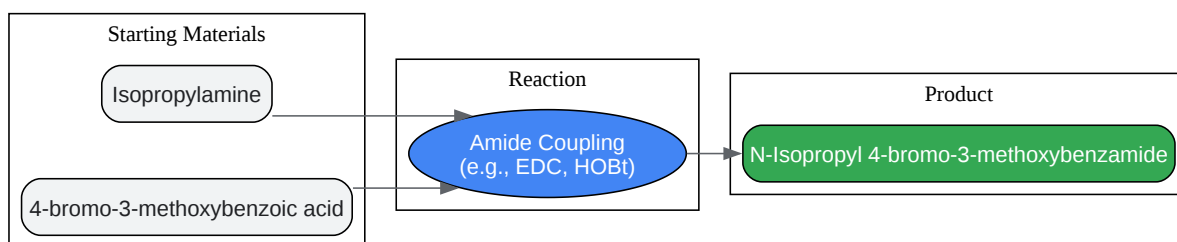
Synthesis of N-Isopropyl 4-bromo-3-methoxybenzamide

A definitive, peer-reviewed synthesis protocol for **N-Isopropyl 4-bromo-3-methoxybenzamide** is not currently available in the scientific literature. However, based on standard organic synthesis methodologies, a highly plausible and efficient route involves the amide coupling of

4-bromo-3-methoxybenzoic acid with isopropylamine. This reaction is typically facilitated by a coupling agent to activate the carboxylic acid.

Proposed Synthetic Pathway

The overall synthetic transformation is depicted below:



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Caption: Proposed synthesis of **N-Isopropyl 4-bromo-3-methoxybenzamide**.

Step-by-Step Experimental Protocol (Representative)

This protocol is a representative procedure based on established methods for amide bond formation[1]. Optimization of reaction conditions may be necessary to achieve the best results.

Materials:

- 4-bromo-3-methoxybenzoic acid
- Isopropylamine
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 1-Hydroxybenzotriazole (HOBt)
- N,N-Diisopropylethylamine (DIPEA) or Triethylamine (TEA)

- Anhydrous N,N-Dimethylformamide (DMF) or Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethyl acetate (EtOAc)
- Hexanes

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 4-bromo-3-methoxybenzoic acid (1.0 eq) in anhydrous DMF (or DCM).
- **Addition of Reagents:** To the stirred solution, add isopropylamine (1.1 eq), HOBt (1.2 eq), and DIPEA (2.0 eq).
- **Activation:** Cool the reaction mixture to 0 °C in an ice bath. Add EDC (1.2 eq) portion-wise to the stirred solution.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- **Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, dilute the reaction mixture with ethyl acetate and wash sequentially with saturated aqueous NaHCO_3 solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **N-Isopropyl 4-bromo-3-methoxybenzamide**.

Rationale for Experimental Choices

- **Solvent:** DMF and DCM are common solvents for amide coupling reactions as they are generally inert and can dissolve a wide range of reactants.
- **Coupling Agents:** EDC is a water-soluble carbodiimide that activates the carboxylic acid for nucleophilic attack by the amine. HOBt is often added to suppress side reactions and improve the efficiency of the coupling.
- **Base:** DIPEA or TEA is used to neutralize the hydrochloride salt of EDC and to scavenge the proton released during the reaction, driving the equilibrium towards product formation.
- **Workup:** The aqueous workup is designed to remove unreacted starting materials, coupling agents, and their byproducts.
- **Purification:** Flash column chromatography is a standard technique for purifying organic compounds of moderate polarity.

Analytical Characterization

While specific spectroscopic data for **N-Isopropyl 4-bromo-3-methoxybenzamide** is not available in the searched literature, the following techniques would be essential for its structural confirmation and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **^1H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy protons, the isopropyl methine proton, and the isopropyl methyl protons. The chemical shifts and coupling patterns would be characteristic of the molecule's structure.
- **^{13}C NMR:** The carbon NMR spectrum would show signals for each unique carbon atom in the molecule, including the carbonyl carbon of the amide, the aromatic carbons, the methoxy carbon, and the isopropyl carbons.

Infrared (IR) Spectroscopy

The IR spectrum should exhibit characteristic absorption bands for the N-H stretch of the secondary amide, the C=O stretch of the amide carbonyl group, and C-H stretches of the aromatic and aliphatic groups.

Mass Spectrometry (MS)

Mass spectrometry would be used to determine the molecular weight of the compound. The mass spectrum would show a molecular ion peak corresponding to the calculated molecular weight (272.14 g/mol), with a characteristic isotopic pattern due to the presence of a bromine atom.

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS)

HPLC and GC-MS are powerful techniques for assessing the purity of the synthesized compound. A pure sample should ideally show a single peak in the chromatogram. These techniques can also be used for quantitative analysis.^{[2][3][4]}

Biological Activity and Applications

There is no specific information in the reviewed literature regarding the biological activity or applications of **N-Isopropyl 4-bromo-3-methoxybenzamide**. However, the benzamide scaffold is present in numerous biologically active molecules. Substituted benzamides have been investigated for a wide range of therapeutic applications, including as antiemetics, antipsychotics, and gastroprokinetic agents. The structural features of **N-Isopropyl 4-bromo-3-methoxybenzamide** make it a candidate for screening in various biological assays to explore its potential therapeutic value.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **N-Isopropyl 4-bromo-3-methoxybenzamide** is not readily available. Therefore, it should be handled with the standard precautions for a novel chemical compound of unknown toxicity.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

- Storage: Store in a tightly sealed container in a cool, dry place. Chemical suppliers recommend storage at 2-8°C.

Conclusion

N-Isopropyl 4-bromo-3-methoxybenzamide is a substituted benzamide with potential for use in chemical synthesis and drug discovery. While detailed experimental data for this specific compound is limited in the public domain, this guide has provided a comprehensive overview of its known properties and a scientifically sound, albeit representative, protocol for its synthesis. The outlined analytical techniques provide a framework for its characterization and purity assessment. Further research is warranted to elucidate the physicochemical properties, biological activity, and potential applications of this molecule.

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